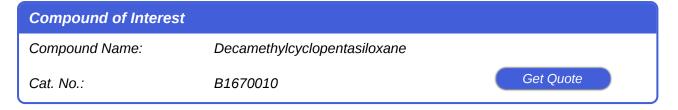


In-Depth Technical Guide to the Physical Properties of Decamethylcyclopentasiloxane (D5)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Decamethylcyclopentasiloxane** (D5), a volatile cyclic siloxane widely utilized in various industrial and commercial applications, including cosmetics, personal care products, and as a solvent. This document summarizes essential quantitative data, outlines experimental methodologies for property determination, and presents logical relationships through diagrams to facilitate a deeper understanding for research, development, and formulation activities.

Core Physical Properties of D5 Siloxane

Decamethylcyclopentasiloxane, an organosilicon compound with the formula [(CH₃)₂SiO]₅, is a colorless and odorless liquid with low viscosity and high volatility.[1][2] Its unique physical characteristics make it a valuable ingredient in formulations requiring rapid drying and a smooth, non-greasy feel.

Quantitative Data Summary

The physical properties of D5 siloxane have been well-characterized. The following tables summarize the key quantitative data from various sources.



Property	Value	Units	Conditions	References
Boiling Point	210	°C	at 101.3 kPa	[3][4][5]
Boiling Point	90	°C	at 10 mmHg	[1][2][6][7]
Melting Point	-38	°C	[3][4]	
Melting Point	-44	°C	[6][7][8]	_
Melting Point	-47	°C	[5]	_

Property	Value	Units	Conditions	References
Density	0.958	g/mL	at 25 °C	[1][6][7][8]
Density	0.959	g/cm³	at 20 °C	
Vapor Pressure	20.4 ± 1.1	Pa	at 25 °C	[5]
Vapor Pressure	33.2	Pa	at 25 °C	[6][7]
Viscosity	3.74	сР	[5]	
Water Solubility	17.03 ± 0.72	ppb	at 23 °C	[5]
Refractive Index	1.396	n20/D	[1][2][6][7][8]	
Flash Point	162	°F	[6][7][8]	

Experimental Protocols for Physical Property Determination

Standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are employed to determine the physical properties of chemical substances like D5 siloxane.[2][8] These protocols ensure data consistency and comparability across different laboratories.

Determination of Boiling Point



The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A standard method for determining the boiling point is based on distillation principles, as outlined in methods like ASTM D1120.[1][3][7]

Methodology:

- Apparatus Setup: A distillation flask is filled with a measured volume of the D5 siloxane sample. Boiling chips are added to ensure smooth boiling. A condenser is attached to the flask, and a calibrated temperature measuring device is positioned so that its bulb is just below the side arm of the flask.
- · Heating: The flask is gently heated.
- Equilibrium: The liquid is brought to a boil, and the heating rate is adjusted to maintain a steady reflux and a constant temperature reading.
- Data Recording: The temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point. This is indicated by a stable temperature reading on the thermometer.
- Pressure Correction: The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa) if the measurement is performed at a different pressure.

Determination of Melting Point

The melting point is the temperature at which a solid substance transitions into a liquid state. For substances like D5 siloxane, which has a low melting point, a cryostat or a specialized melting point apparatus is used.

Methodology:

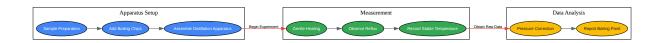
- Sample Preparation: A small, representative sample of solidified D5 siloxane is placed in a capillary tube.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus with a calibrated temperature sensor and a means of controlled heating.
- Heating: The sample is heated at a slow, controlled rate.



- Observation: The temperature at which the first signs of melting are observed (the point of collapse) and the temperature at which the entire sample becomes liquid are recorded. The range between these two temperatures is the melting range. For a pure substance, this range is typically narrow.
- Data Recording: The melting point is reported as the temperature at which the substance is completely molten.

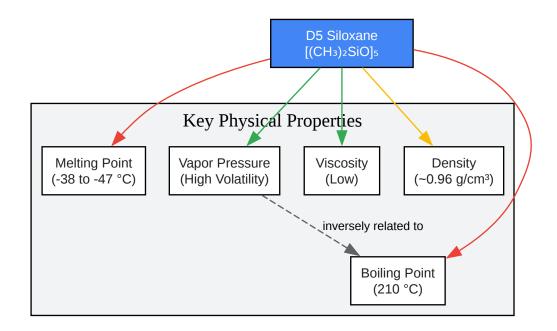
Visualizing Methodologies and Relationships

To further clarify the experimental process and the interplay of physical properties, the following diagrams are provided.



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Caption: Experimental workflow for determining the boiling point of D5 siloxane.





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Caption: Interrelationship of key physical properties of D5 siloxane.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Decamethylcyclopentasiloxane (D5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670010#physical-properties-of-d5-siloxane-including-boiling-and-melting-point]

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